

Reference Compound: A Structural Analog

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: C₂₈H₂₀Cl₂N₄O₃

Cat. No.: S13115936

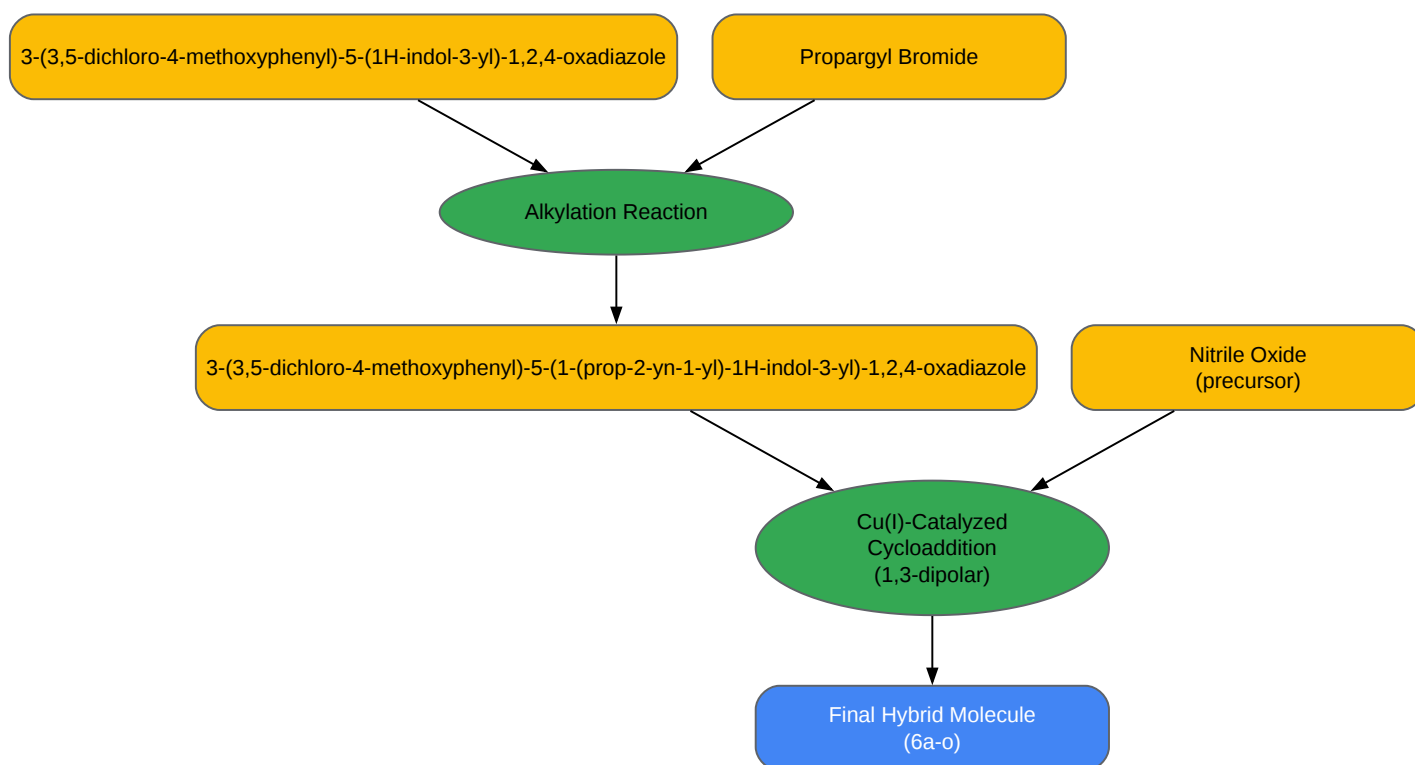
Get Quote

The compound described in the table below is not C₂₈H₂₀Cl₂N₄O₃ itself, but a highly related molecule from a series of synthesized "indole-oxadiazole coupled isoxazole hybrids" [1]. Its structure and experimental data can provide a strong model for the properties and synthesis of your compound of interest.

Property	Description
Core Structure	Indole-Oxadiazole-Isoxazole Hybrid
Representative Compound	6a-o (e.g., 6g , 6m) [1]
Key Structural Difference	The specific analog reported has two chlorine atoms on the 4-methoxyphenyl ring, matching part of your formula, but the full side chains may differ [1].
Synthesis Yield	Good yields (specific value not provided) [1]
Primary Biological Activity	Potent EGFR tyrosine kinase inhibition; Anticancer activity against breast cancer cell lines (MCF-7 and MDA-MB-231) [1]
Potent Compounds IC ₅₀ (EGFR)	6g : 0.311 ± 0.05 μM; 6m : 0.203 ± 0.03 μM (more active than standard Erlotinib, IC ₅₀ = 0.421 ± 0.03 μM) [1]

Experimental Synthesis Protocol

The following workflow outlines the general synthesis method for this class of compounds, as described in the research. The final molecule is constructed via a copper-catalyzed cycloaddition reaction [1].



[Click to download full resolution via product page](#)

Synthesis workflow for indole-oxadiazole-isoxazole hybrids [1]

Key Experimental Details:

- **Reaction Type:** The key step is a **Cu(I)-catalyzed 1,3-dipolar cycloaddition** between an alkyne and a nitrile oxide to form the isoxazole ring [1].
- **Characterization:** The structures of all final compounds (**6a-o**) were confirmed by ¹H-NMR, ¹³C-NMR, and Mass Spectrometry [1].
- **Reagent:** The nitrile oxide is generated *in situ* from its precursor [1].

How to Proceed with Your Research

Since public information on $C_{28}H_{20}Cl_2N_4O_3$ is limited, here are steps you can take to gather more data.

- **Refine Your Search Strategy:** Use specialized scientific databases to search for the exact molecular formula or its structural skeleton. Key platforms include:
 - **SciFinder[®]** or **Reaxys**: For detailed synthetic procedures and property data.
 - **PubMed** and **Google Scholar**: For published biological studies.
- **Analyze the Structural Blueprint:** The core structure of "indole-oxadiazole-isoxazole" is a **privileged scaffold** in medicinal chemistry, meaning it is commonly associated with biological activity. The presence of dichloro and methoxy groups suggests potential for target binding and influencing metabolic properties [1].
- **Investigate the Target Pathway:** The reference compounds are potent **EGFR (Epidermal Growth Factor Receptor) inhibitors**. This is a well-established target in cancer therapy, particularly for breast, lung, and colon cancers [1]. You can study related signaling pathways through online resources that provide professional pathway maps [2] [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Synthesis of Indole-Oxadiazole coupled isoxazole hybrids ... [academia.edu]
2. Pathways and Diagrams [cellsignal.com]
3. Pathway Maps [bosterbio.com]

To cite this document: Smolecule. [Reference Compound: A Structural Analog]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b13115936#c28h20cl2n4o3-discovery-and-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com